Application Note: Analytical Characterization of MC-VC-Pab-mmad Antibody-Drug Conjugates

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Compound of Interest

Compound Name:	*MC-VC-Pab-mmad*
Cat. No.:	*B11937809*

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Introduction & Molecule Logic

The **MC-VC-Pab-mmad** architecture represents a classic yet complex Antibody-Drug Conjugate (ADC) design. To characterize it effectively, one must understand the functional role of each component and its specific failure modes.

- MC (Maleimidocaproyl): The attachment chemistry.[1] It conjugates to interchain cysteines on the antibody.[2] Analytical Risk: The succinimide ring formed is susceptible to hydrolysis (ring-opening) or retro-Michael addition (transfer to albumin in plasma), affecting pharmacokinetics.
- VC (Valine-Citrulline): The protease-cleavable gatekeeper. It is designed to be stable in circulation but cleaved specifically by Cathepsin B in the lysosome.
- Pab (Para-aminobenzyl alcohol): A self-immolative spacer.[3] Upon VC cleavage, it spontaneously eliminates 1,6-quinone methide to release the free payload.
- mmad (Monomethyl Auristatin D): The cytotoxic payload. Unlike its cousin MMAE, MMAD possesses a C-terminal carboxylic acid, making it less cell-permeable (reducing bystander killing) but altering its ionization and retention properties in LC-MS.

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This guide details the three critical workflows required to validate this molecule: Drug-to-Antibody Ratio (DAR) profiling, Free Drug Toxicity Analysis, and Conjugation Site Verification.

Mechanism of Action & Analytical Targets

The following diagram illustrates the structural logic and the specific cleavage event that analytical methods must monitor.

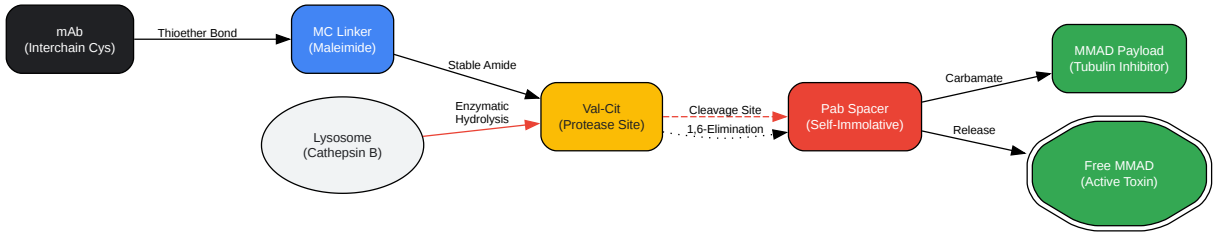

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Figure 1: Structural connectivity and Cathepsin B-mediated release mechanism of **MC-VC-Pab-mmad**.

Protocol A: Drug-to-Antibody Ratio (DAR) via HIC

Objective: Determine the average DAR and distribution (DAR 0, 2, 4, 6, 8). Rationale: Cysteine-conjugated ADCs are heterogeneous.[4][5] Reverse Phase (RP-HPLC) often denatures the antibody, separating light and heavy chains and destroying the DAR info. Hydrophobic Interaction Chromatography (HIC) preserves the native intact antibody structure while separating species based on the increasing hydrophobicity of the MMAD payload.[2][4]

Materials

- Column: Thermo MAbPac HIC-Butyl (4.6 x 100 mm, 5 µm) or Tosoh TSKgel Butyl-NPR.
- Mobile Phase A: 1.5 M Ammonium Sulfate + 50 mM Sodium Phosphate, pH 7.0 (High Salt).

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- Mobile Phase B: 50 mM Sodium Phosphate, pH 7.0 + 20% Isopropanol (Low Salt / Organic).
- Reference Standard: Unconjugated mAb (DAR 0).

Step-by-Step Protocol

- System Suitability: Equilibrate the column with 100% Mobile Phase A (MPA) for 20 minutes.
- Gradient Setup:
  - 0-2 min: 0% B (Hold).
  - 2-20 min: Linear gradient to 100% B.
  - 20-25 min: Hold 100% B (Elute highly hydrophobic aggregates).
  - 25-30 min: Re-equilibrate to 0% B.
- Detection: UV at 280 nm (protein) and 248 nm (MMAD max absorption).
- Data Analysis:
  - Integrate peaks.[6] Order of elution: DAR 0 (fastest) → DAR 2 → DAR 4 → DAR 6 → DAR 8 (slowest, most hydrophobic).
  - Calculation:

    (Where

    = drug load 0, 2, 4, 6, 8)

Expert Insight: If resolution between DAR species is poor, lower the flow rate from 1.0 mL/min to 0.5 mL/min. MMAD is extremely hydrophobic; the addition of Isopropanol in MPB is critical to ensure full recovery of high-DAR species.

Protocol B: Free Drug Analysis (LC-MS/MS)

Objective: Quantify unconjugated "Free MMAD" in formulation or plasma. Rationale: Free MMAD drives systemic toxicity. Because the limit of quantitation (LOQ) must be very low (<1

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ng/mL), UV detection is insufficient. We use Triple Quadrupole MS (QQQ) with MRM (Multiple Reaction Monitoring).[7]

Materials

- Internal Standard (IS): Stable isotope labeled MMAD (or MMAE-d8 if MMAD-d8 is unavailable).
- Extraction Solvent: Cold Acetonitrile (ACN) with 0.1% Formic Acid.
- Column: Agilent ZORBAX Eclipse Plus C18 (2.1 x 50 mm, 1.8 µm).

Step-by-Step Protocol

- Sample Preparation (Protein Precipitation):
  - Add 100 µL of ADC sample/plasma to 400 µL of Cold ACN (containing IS).
  - Vortex vigorously (1 min) to precipitate the antibody.
  - Centrifuge at 14,000 x g for 10 min at 4°C.
  - Transfer supernatant to a fresh vial. Evaporate and reconstitute if higher sensitivity is needed.
- LC Parameters:
  - Flow: 0.4 mL/min.
  - Gradient: 5% to 95% ACN with 0.1% Formic Acid over 5 mins.
- MS Parameters (Source: ESI Positive):
  - MMAD Transition: Monitor m/z precursor → product specific to MMAD (typically m/z 700-800 range -> fragment). Note: MMAD mass is ~731.5 Da.
  - MRM Optimization: Infuse pure MMAD standard to optimize Collision Energy (CE) for the most abundant fragment.

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- Self-Validation:
  - Spike Recovery: Spike pure MMAD into blank matrix at Low, Mid, and High concentrations. Recovery must be 80-120%.
  - Carryover Check: Inject a blank after the highest standard.

Protocol C: Peptide Mapping (Conjugation Site)

Objective: Confirm MMAD is attached to interchain cysteines and monitor "Maleimide Ring Opening." Rationale: The MC linker forms a succinimide ring. Over time, this ring can hydrolyze (open), which actually stabilizes the ADC against retro-Michael exchange. We must quantify the ratio of Open vs. Closed ring forms.

Step-by-Step Protocol

- Denaturation & Reduction:
  - Dilute ADC to 1 mg/mL in 6M Guanidine HCl.
  - Add DTT (10 mM) and incubate at 37°C for 30 min (Reduces all disulfides, releasing light/heavy chains).
- Alkylation:
  - Add Iodoacetamide (25 mM) to cap free cysteines. Incubate 20 min in dark.
- Digestion:
  - Dilute to 1M Urea. Add Trypsin (1:20 enzyme:substrate ratio). Incubate overnight at 37°C.
- LC-MS/MS Analysis:
  - Instrument: Q-TOF or Orbitrap (High Resolution).
  - Search Logic: Search for peptides with dynamic modification:
    - Cysteine + **MC-VC-Pab-mmad** (Closed Ring): Mass shift = +Linker/Payload mass.

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- Cysteine + **MC-VC-Pab-mmad** (Open Ring): Mass shift = +Linker/Payload mass + 18.01 Da (Water).

Data Summary & Specifications

Parameter	Method	Acceptance Criteria (Example)
Average DAR	HIC-HPLC	3.5 - 4.5 (Targeting DAR 4)
Drug Distribution	HIC-HPLC	< 5% DAR 0; < 10% DAR 8
Free MMAD	LC-MS/MS	< 1.0% (Formulation); < 0.1 ng/mL (Plasma)
Aggregation	SEC-HPLC	> 95% Monomer
Linker Stability	Peptide Map	Report % Ring Opening (Open/Closed ratio)

Analytical Workflow Diagram

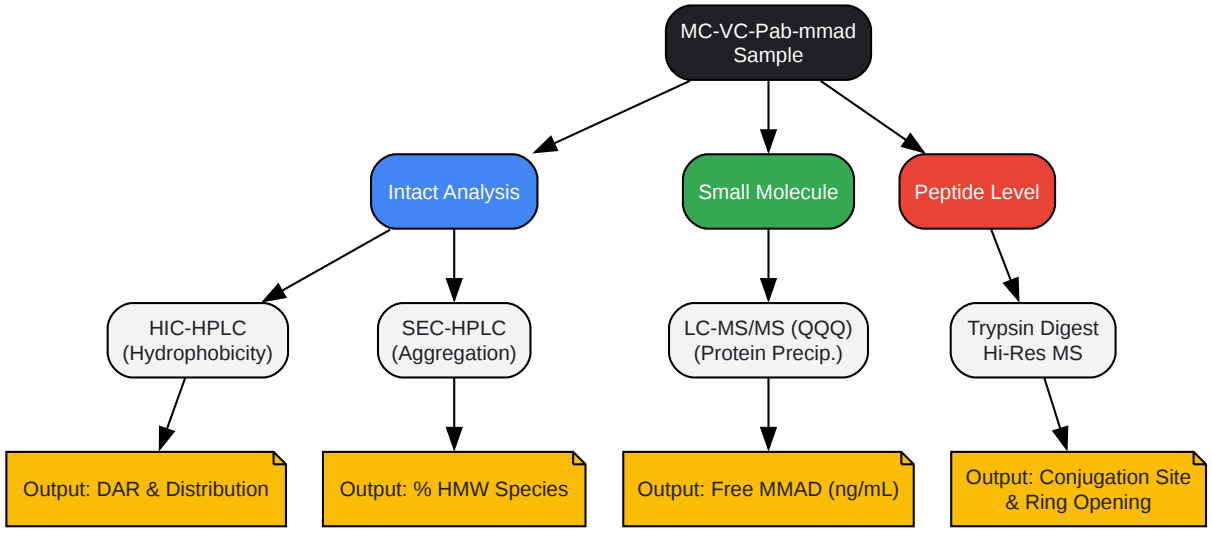

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Figure 2: Integrated analytical workflow for characterization of Critical Quality Attributes (CQAs).

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